

Application Note: High-Purity Neodymium Separation for Isotopic Analysis

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

Cat. No.: B1265123

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Introduction

Accurate isotopic analysis of Neodymium (Nd) is crucial in various geological and environmental studies to trace processes such as planetary differentiation and continental weathering.[1][2] Achieving high-precision Nd isotope ratio measurements, particularly for the $^{142}\text{Nd}/^{144}\text{Nd}$ system, requires the quantitative separation of Nd from other elements, especially isobaric interferences from Cerium (Ce) and Samarium (Sm).[1][3] This application note details a robust chemical separation protocol utilizing ion-exchange chromatography to achieve high-purity Nd fractions suitable for analysis by Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Principle

The separation of Nd from a complex sample matrix is typically achieved through a multi-step ion-exchange chromatography process. This method leverages the differential affinity of various elements for specific resin functional groups under controlled acidic conditions. A common approach involves a primary separation to isolate the Rare Earth Element (REE) fraction from major matrix elements, followed by one or more steps to separate Nd from other

REEs, particularly the interfering light REEs (LREEs) like Ce and Pr, and Sm.[1][3][4] The choice of resin and eluent concentrations is critical to ensure a high recovery rate of Nd (>98%) and to minimize isotopic fractionation.[1]

Experimental Protocol

This protocol outlines a widely used three-stage chromatographic procedure for the separation of Nd from geological samples.

1. Sample Digestion and Preparation

- Weigh approximately 0.5–1 g of whole rock powder into a Savillex beaker.[3]
- Digest the sample in a 4:1 mixture of concentrated HF–HNO₃ at 150 °C for 48 hours.[3]
- Evaporate the sample to dryness.
- Redissolve the residue in 7 M HNO₃ and evaporate to dryness. Repeat this step at least three times to ensure the removal of fluorides.[3]
- For complete conversion to chloride form, re-dissolve the sample in 6 M HCl and heat at 130°C overnight.[1]
- Evaporate the final solution to dryness and re-dissolve the sample in the appropriate loading solution for the first column (e.g., 2.5 M HCl).[1]

2. Chromatographic Separation

The following is a representative three-column separation scheme. The specific volumes and concentrations may need to be optimized based on the sample matrix and desired purity.

Column 1: Bulk REE Separation (Cation Exchange)

- Resin: AG50W-X8 (200–400 mesh) cation exchange resin.[3]
- Column: 2 mL capacity Bio-Rad column.[3]
- Procedure:

- Condition the column with the appropriate acid.
- Dissolve the dried sample in 5 mL of 0.5 M HNO_3 –0.1 M HF solution and load it onto the column.[\[3\]](#)
- Elute the matrix elements with an appropriate acid wash.
- Collect the REE fraction.

Column 2: LREE Purification (Extraction Chromatography)

- Resin: Tru-resin (50–100 μm).[\[4\]](#)
- Column: Column filled with 1.6 mL of Tru-resin.[\[4\]](#)
- Procedure:
 - Load the REE fraction in 2 M HNO_3 .[\[4\]](#)
 - Elute major and trace elements.
 - Elute the REEs with 4.5 mL of ultrapure water directly onto the third column.[\[4\]](#)

Column 3: Nd Separation from other LREEs

- Resin: Ln-resin (50–100 μm).[\[4\]](#)
- Column: A column with an internal diameter of 4.0 mm containing 3.2 mL of Ln-resin.[\[4\]](#)
- Procedure:
 - The eluted REEs from the second column are loaded directly.
 - Elute interfering LREEs with 2.5 mL of 6 M HCl.[\[4\]](#)
 - After evaporation and re-dissolution in 0.2 mL of 0.27 M HCl, load the sample onto a final clean-up column.[\[4\]](#)
 - Elute Nd with 4 mL of 0.27 M HCl.[\[4\]](#)

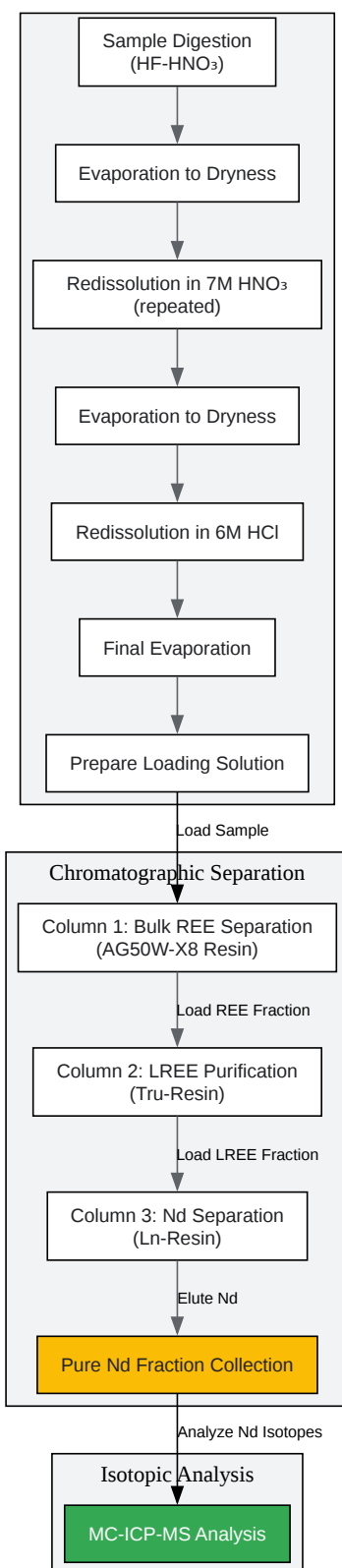
Data Presentation

The following table summarizes typical quantitative data for the Nd separation protocol.

Parameter	Column 1 (AG50W-X8)	Column 2 (Tru- resin)	Column 3 (Ln- resin)	Reference
Resin Volume	2 mL	1.6 mL	3.2 mL	[3] [4]
Sample Loading Solution	5 mL 0.5 M HNO ₃ –0.1 M HF	2 M HNO ₃	Direct from Column 2	[3] [4]
Elution of Interferences	Varies	Varies	2.5 mL 6 M HCl	[4]
Nd Elution Solution	N/A (Bulk REE collection)	N/A (Bulk REE elution)	4 mL 0.27 M HCl	[4]
Nd Recovery Rate	>99.5% (overall)	>98% (overall)	>98% (overall)	[1] [3]
Procedural Blank	<20 pg (overall)	<2 pg (overall)	<2 pg (overall)	[2] [5]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the chemical separation protocol for Neodymium.



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Caption: Workflow for Neodymium chemical separation.

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